

Physical and chemical properties of Dirhenium heptoxide

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Compound of Interest

Compound Name: *Rhenium(VII) oxide*

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Dirhenium Heptoxide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dirhenium heptoxide (Re_2O_7), also known as rhenium (VII) oxide, is a pivotal compound in rhenium chemistry. It serves as the primary precursor for the synthesis of a wide array of organorhenium complexes and is a crucial component in various catalytic processes. This yellow, crystalline solid is the anhydride of perrhenic acid (HReO_4) and is notable for its volatility and high reactivity. Understanding the nuanced physical and chemical properties of dirhenium heptoxide is paramount for its effective application in research and development, particularly in the fields of catalysis and materials science. This technical guide provides an in-depth overview of the core physical and chemical characteristics of dirhenium heptoxide, detailed experimental protocols for its characterization, and visualizations of key chemical processes.

Physical Properties of Dirhenium Heptoxide

Dirhenium heptoxide is a canary-yellow crystalline solid that is highly deliquescent, readily absorbing moisture from the atmosphere.^{[1][2]} Its physical characteristics are summarized in the table below.

Property	Value	References
Molecular Formula	Re ₂ O ₇	[3]
Molecular Weight	484.41 g/mol	[3]
Appearance	Canary-yellow crystalline solid	[1][2]
Melting Point	297-300.3 °C	[4][5]
Boiling Point	360-360.3 °C (sublimes)	[4][5]
Density	6.103 g/cm ³	
Solubility	Freely soluble in water, alcohol, ether, ethyl acetate, dioxane, and pyridine.	[1]

Chemical Properties and Reactivity of Dirhenium Heptoxide

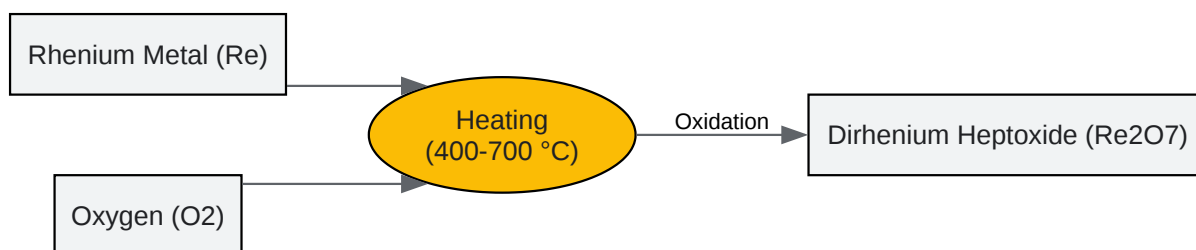
Dirhenium heptoxide is a reactive compound, primarily characterized by its hygroscopic nature and its role as a precursor in various chemical transformations.

Property	Description	References
Hygroscopicity	Highly deliquescent; readily absorbs atmospheric water.	[1][2]
Reaction with Water	Reacts with water to form the strong perrhenic acid (HReO_4).	[1]
Thermal Stability	Begins to sublime at 250 °C and can be distilled without decomposition at its boiling point.	[1][5]
Reactivity with H_2S	Reacts readily with hydrogen sulfide at room temperature to form black rhenium sulfide.	[6]
Catalytic Activity	Acts as a catalyst or catalyst precursor in various organic reactions, including olefin metathesis, epoxidations, and dehydrations.[7][8]	

Key Chemical Processes and Signaling Pathways

Synthesis of Dirhenium Heptoxide

The most common laboratory-scale synthesis of dirhenium heptoxide involves the oxidation of rhenium metal powder in a stream of dry oxygen at elevated temperatures.

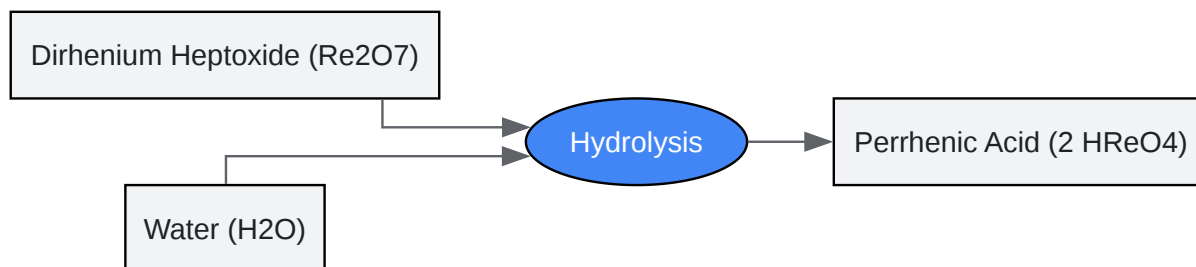


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Caption: Synthesis of Dirhenium Heptoxide from Rhenium Metal.

Hydrolysis to Perrhenic Acid

Dirhenium heptoxide readily reacts with water in a hydrolysis reaction to form perrhenic acid, a strong acid.

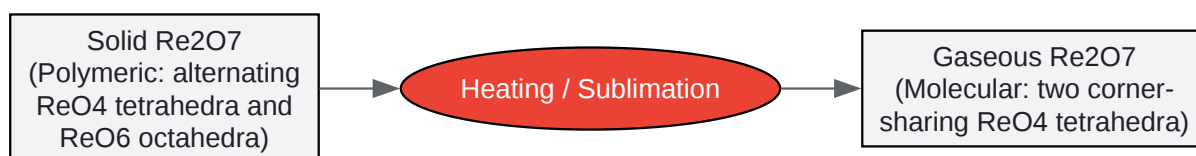


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Caption: Hydrolysis of Dirhenium Heptoxide.

Structural Transition: Solid to Gas Phase

In the solid state, dirhenium heptoxide possesses a complex polymeric structure with alternating tetrahedral and octahedral rhenium centers.^[4] Upon heating, it sublimates to form a molecular gas-phase species consisting of two corner-sharing ReO₄ tetrahedra.^{[4][9]}

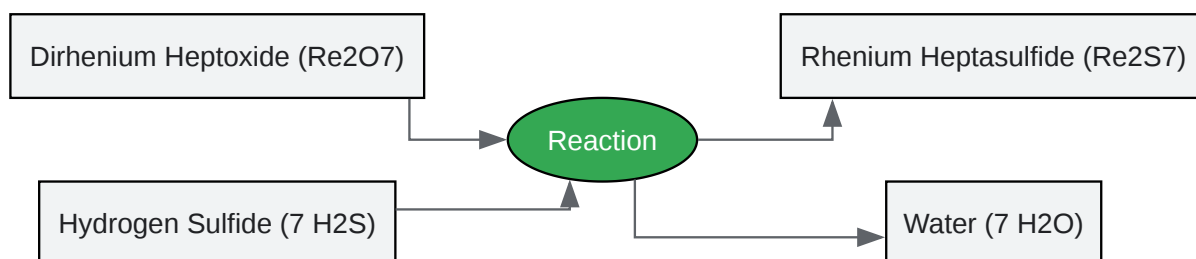


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Caption: Structural Transition of Dirhenium Heptoxide.

Reaction with Hydrogen Sulfide

Dirhenium heptoxide reacts with hydrogen sulfide to produce rhenium heptasulfide and water.

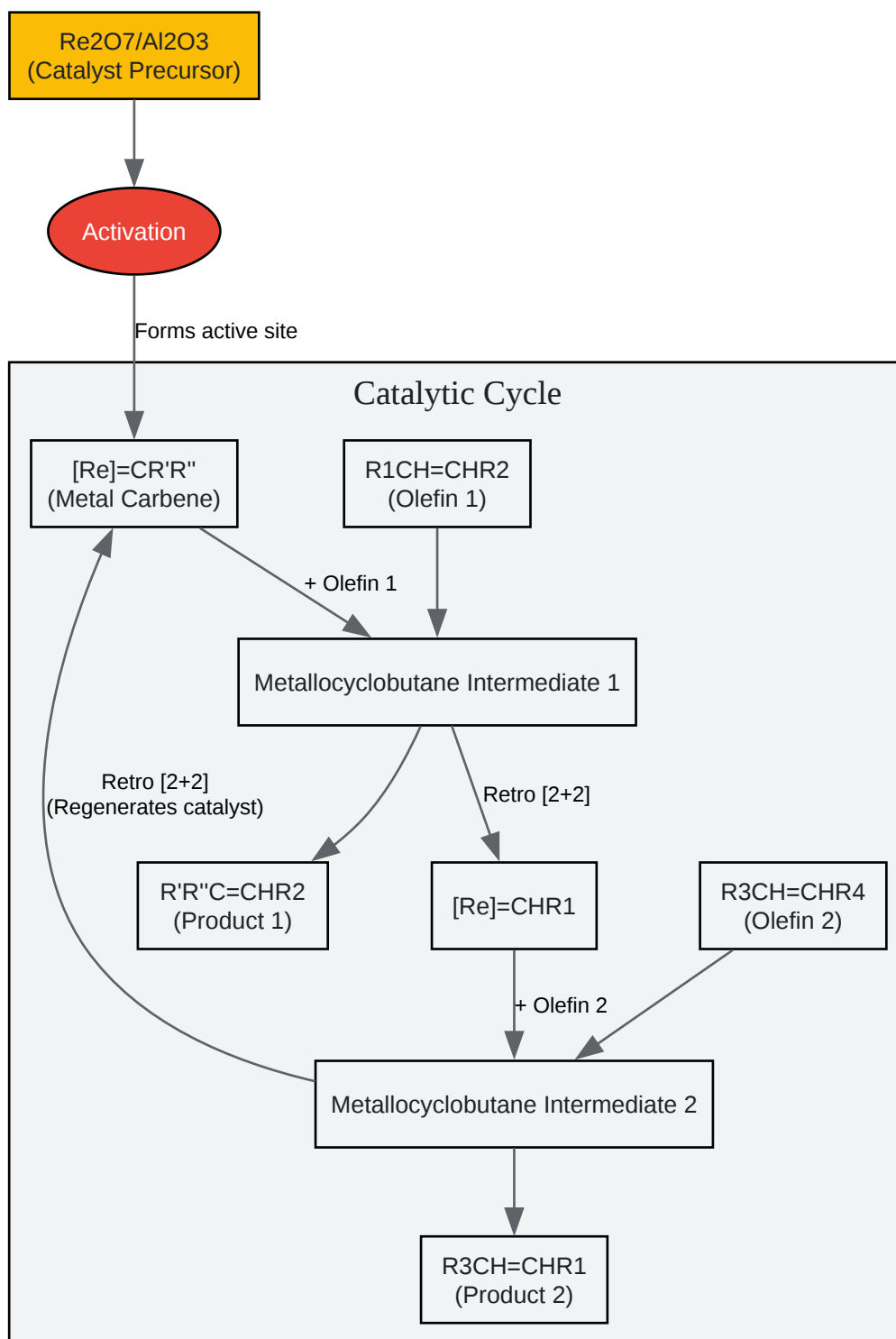


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Caption: Reaction of Dirhenium Heptoxide with Hydrogen Sulfide.

Olefin Metathesis Catalysis

Dirhenium heptoxide, often supported on alumina (Al₂O₃), is a precursor for active olefin metathesis catalysts. The catalytic cycle, known as the Chauvin mechanism, involves the formation of a metal carbene intermediate that reacts with an olefin.



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